

Application Notes and Protocols: Use of Hexachloroethane in Degassing Molten Aluminum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexachloroethane*

Cat. No.: *B051795*

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Introduction

Hexachloroethane (C_2Cl_6), a solid, crystalline substance, has historically been utilized in the aluminum foundry industry as a degassing agent. Its primary function is to remove dissolved hydrogen from molten aluminum and its alloys. The presence of hydrogen is a significant concern in aluminum casting, as it leads to gas porosity upon solidification, which can compromise the mechanical properties and integrity of the final product. **Hexachloroethane** tablets or "pills" are introduced into the melt, where they decompose to release chlorine gas. This chlorine reacts with dissolved hydrogen, forming hydrogen chloride (HCl) gas, which then bubbles out of the melt, effectively cleansing it of hydrogen.

However, due to the generation of hazardous and environmentally persistent byproducts, such as hexachlorobenzene (HCB) and octachlorostyrene (OCS), the use of **hexachloroethane** is declining and is heavily regulated in many regions.^{[1][2]} These application notes provide a detailed overview of the process, experimental protocols for its application and efficiency assessment, and a summary of relevant data.

Principle of Degassing with Hexachloroethane

The degassing action of **hexachloroethane** is based on its thermal decomposition in molten aluminum (typically above 700°C) to produce chlorine gas. The nascent chlorine is highly reactive and disperses through the melt. The key chemical reactions are:

- Decomposition of **Hexachloroethane**: $\text{C}_2\text{Cl}_6 (\text{s}) \rightarrow \text{Cl}_2 (\text{g}) + \text{C}_2\text{Cl}_4 (\text{g})$ (and other chlorinated hydrocarbons)
- Reaction with Dissolved Hydrogen: $2\text{H} (\text{dissolved}) + \text{Cl}_2 (\text{g}) \rightarrow 2\text{HCl} (\text{g})$
- Reaction with Molten Aluminum: $2\text{Al} (\text{l}) + 3\text{Cl}_2 (\text{g}) \rightarrow 2\text{AlCl}_3 (\text{g})$

The gaseous aluminum chloride (AlCl_3) and hydrogen chloride (HCl) bubbles rise through the melt, collecting more dissolved hydrogen and other impurities, and carrying them to the surface.

Quantitative Data on Hexachloroethane Degassing

The following table summarizes typical parameters for the application of **hexachloroethane** in degassing molten aluminum, compiled from various sources.

Parameter	Value	Alloy	Melt Temperature (°C)	Source(s)
HCE Addition Rate	0.15% by weight of aluminum	A356, C355, etc.	Not specified	[1]
Treatment Time	10 minutes	A356, C355, etc.	Not specified	[1]
Hydrogen Content Reduction	Can reduce to ≤ 0.1 ml/100g Al	General Aluminum Alloys	710 - 780	[3]
Oxide Inclusion Reduction	Can reduce by a minimum of 20%	General Aluminum Alloys	710 - 780	[3]

Experimental Protocols

Protocol for Degassing Molten Aluminum with Hexachloroethane Tablets

This protocol outlines the steps for using **hexachloroethane** tablets to degas a crucible of molten aluminum in a research or small-scale foundry setting.

4.1.1. Materials and Equipment:

- Crucible furnace with temperature control
- Molten aluminum alloy
- **Hexachloroethane** degassing tablets (pre-weighed)
- Plunging bell (perforated, pre-heated)
- Skimming tool
- Personal Protective Equipment (PPE): Aluminized coat, face shield, heat-resistant gloves, respirator with appropriate cartridges for acid gases and organic vapors.
- Fume extraction system

4.1.2. Procedure:

- Melt Preparation: Melt the aluminum alloy in the crucible furnace and bring it to the desired casting temperature (typically 720-780°C).
- Pre-Treatment Sample: Take an initial sample of the molten aluminum to determine the baseline hydrogen content using the Reduced Pressure Test (see Protocol 4.2).
- Tablet Preparation: Based on the weight of the molten aluminum, calculate the required amount of **hexachloroethane** tablets (e.g., 0.15% of the melt weight).[\[1\]](#)
- Plunging: Secure the pre-weighed tablets in the pre-heated, perforated plunging bell.
- Immersion: Gently but firmly plunge the bell into the molten aluminum, ensuring it reaches the bottom of the crucible.

- **Reaction:** Hold the plunging bell at the bottom of the melt for the recommended treatment time (e.g., 10 minutes).^[1] Vigorous bubbling will be observed as the tablet decomposes and the gases are released.
- **Removal:** Once the reaction subsides, gently remove the plunging bell from the melt.
- **Drossing:** Skim any dross or impurities that have floated to the surface of the melt using a pre-heated skimming tool.
- **Post-Treatment Sample:** Take a second sample of the molten aluminum for a Reduced Pressure Test to evaluate the effectiveness of the degassing treatment.
- **Casting:** Proceed with casting the degassed molten aluminum.

Protocol for Reduced Pressure Test (RPT) to Assess Degassing Efficiency

The Reduced Pressure Test is a widely used method to qualitatively and quantitatively assess the hydrogen content in molten aluminum.

4.2.1. Materials and Equipment:

- Reduced Pressure Test apparatus (vacuum chamber, vacuum pump, pressure gauge)
- Sample cups (e.g., steel or ceramic)
- Ladle for sampling
- Balance (for specific gravity measurement)
- Beaker with distilled water (for specific gravity measurement)
- Saw or cutting tool

4.2.2. Procedure:

- **Sampling:** Using a pre-heated ladle, take a sample of molten aluminum from the crucible.

- **Atmospheric Solidification:** Pour a portion of the sample into a cup and allow it to solidify under normal atmospheric pressure. This will be the reference sample.
- **Vacuum Solidification:** Pour another portion of the sample into a second cup and immediately place it inside the vacuum chamber of the RPT apparatus.
- **Evacuation:** Start the vacuum pump and evacuate the chamber to a specified pressure (e.g., 25-28 inches of Hg or approximately 80-100 mbar).^{[3][4]}
- **Solidification under Vacuum:** Allow the sample to solidify completely under vacuum for a set duration (e.g., 7 minutes).^[4]
- **Cooling:** Release the vacuum and allow both samples to cool to room temperature.
- **Visual Inspection:** Cut the samples in half and visually inspect the cross-sections. The sample solidified under vacuum will exhibit a greater degree of porosity if significant hydrogen was present.
- **Density Measurement (Quantitative Analysis):** a. Weigh the atmospheric and vacuum-solidified samples in air. b. Weigh the samples while submerged in distilled water. c. Calculate the density of each sample using the Archimedes principle: $\text{Density} = (\text{Weight in Air}) / (\text{Weight in Air} - \text{Weight in Water})$ d. Calculate the Density Index (DI) or Percent Porosity: $\text{DI (\%)} = [(\text{Density of Atmospheric Sample} - \text{Density of Vacuum Sample}) / \text{Density of Atmospheric Sample}] \times 100$

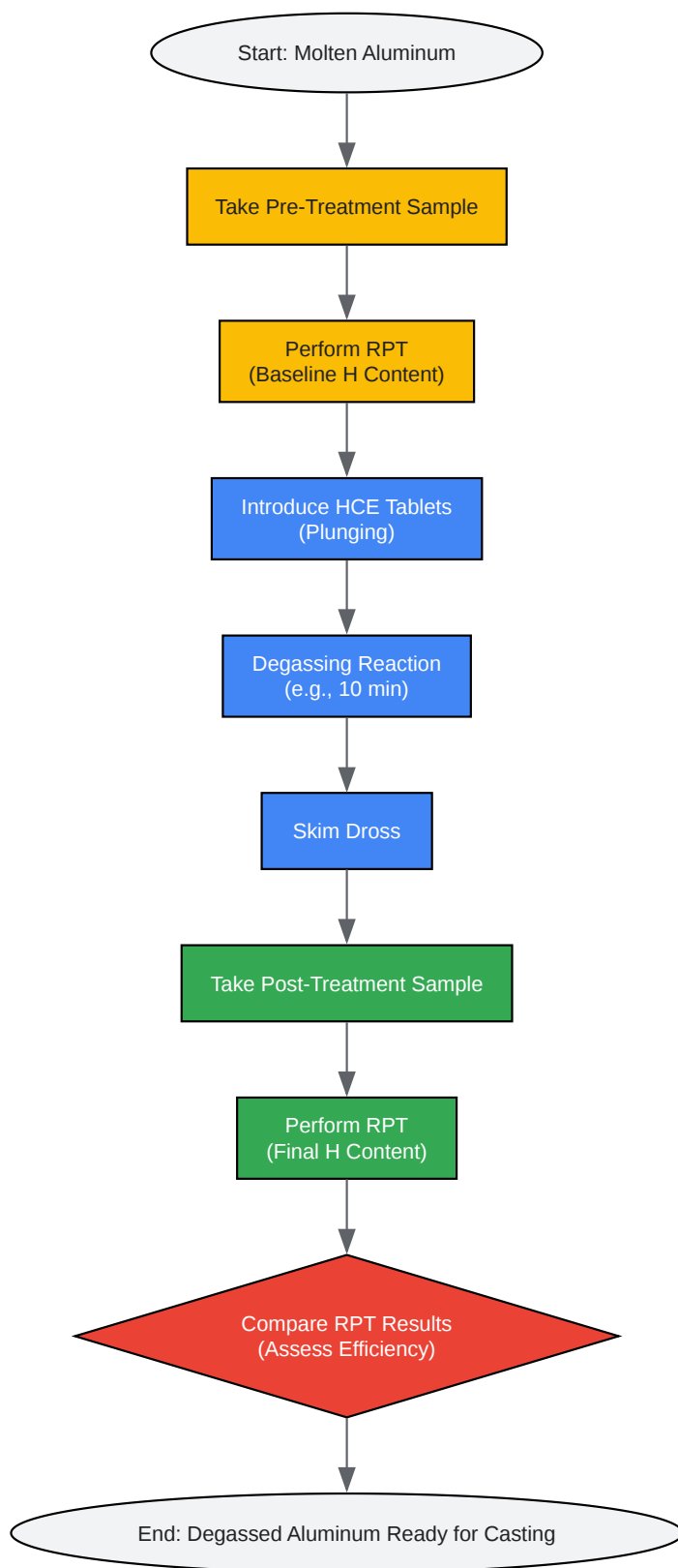
A lower Density Index indicates a lower hydrogen content and more effective degassing.

Diagrams

Chemical Reaction Pathway for Hexachloroethane Degassing

Caption: Chemical pathways in HCE degassing of aluminum.

Experimental Workflow for Degassing and Evaluation



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- To cite this document: BenchChem. [Application Notes and Protocols: Use of Hexachloroethane in Degassing Molten Aluminum]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051795#use-of-hexachloroethane-in-degassing-molten-aluminum>]

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